

# Technical Guide: Sodium Diatrizoate Hydrate Solubility & Applications

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## Compound of Interest

Compound Name: Sodium diatrizoate hydrate

Cat. No.: B12059472

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## Executive Summary

**Sodium diatrizoate hydrate** (CAS: 737-31-5) exhibits a binary solubility profile that is critical for its primary applications in density gradient centrifugation and radiocontrast imaging. It is highly soluble in water (>600 g/L), allowing for the preparation of high-density solutions required for blood cell separation. Conversely, it is slightly soluble to practically insoluble in ethanol and other organic solvents.<sup>[1][2][3][4]</sup>

This guide provides a definitive technical analysis of these solubility characteristics, the thermodynamic mechanisms driving them, and validated protocols for laboratory preparation.

## Physicochemical Profile: Water vs. Ethanol<sup>[4][5][6]</sup>

The solubility contrast between water and ethanol is dictated by the ionic nature of the sodium salt and the dielectric constants of the solvents.

## Quantitative Solubility Data

Parameter	Water ( )	Ethanol ( )
Solubility Classification	Freely Soluble	Slightly Soluble
Quantitative Limit (20°C)	~600 g/L (60 g/100 mL)	< 10 g/L (Est. < 10 mg/mL)
Thermodynamic Driver	Ion-dipole hydration	Weak ion-pairing / Low dielectric
Primary Application	Density Gradient Media, Contrast	Precipitation/Purification
pH (50% w/v solution)	7.0 – 7.5	N/A (Poor solubility)

## Molecular Architecture & Dissolution Logic

Sodium diatrizoate consists of a tri-iodinated benzoate core. The dissolution mechanism relies on the dissociation of the sodium cation (

) from the carboxylate anion ( ).

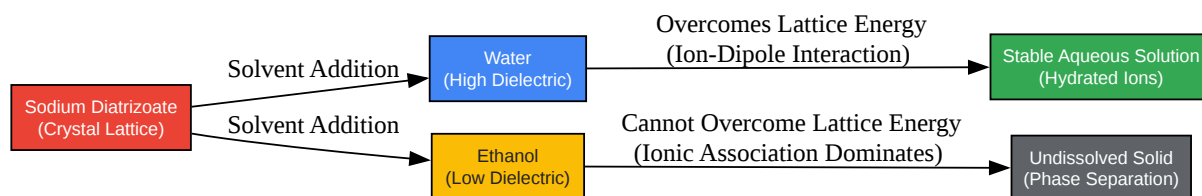
- In Water (

): The high dielectric constant reduces the electrostatic attraction between

and the organic anion, allowing water molecules to form hydration shells around the ions (enthalpically favorable).

- In Ethanol (

): The lower dielectric constant is insufficient to overcome the crystal lattice energy of the ionic salt. The hydrophobic bulk of the ethyl group in ethanol further sterically hinders effective solvation of the large iodinated anion.



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## Experimental Protocols

### Protocol A: Preparation of High-Density Stock Solution (1.200 g/mL)

Purpose: To create a stock solution for density gradient centrifugation (e.g., isolation of PBMCs or granulocytes). Target Concentration: ~32.8% (w/v) Sodium Diatrizoate (adjusted for density).

Materials:

- **Sodium Diatrizoate Hydrate** (Sigma-Aldrich S4506 or equivalent)[5]
- Milli-Q Water (18.2 MΩ·cm)
- 0.22 μm PES Filter Unit (Sterile)
- Hydrometer or Pycnometer

Workflow:

- Calculation: To prepare 100 mL of solution with density g/mL, weigh approximately 32.8 g of **Sodium Diatrizoate Hydrate**.
  - Note: The exact mass depends on the hydration state (water of crystallization). Always check the Certificate of Analysis (CoA) for water content (Karl Fischer).
- Dissolution:

- Add 60 mL of Milli-Q water to a beaker.
- Add the weighed powder slowly under constant magnetic stirring.
- Critical Step: Protect from light.[6] Wrap the beaker in aluminum foil. The solution may be slightly hazy initially but should clear upon full dissolution.
- Volume Adjustment:
  - Transfer to a 100 mL volumetric flask.
  - Add water to the mark.[7]
- Density Verification:
  - Measure density using a pycnometer or analytical balance (mass of 1 mL).
  - Adjust with solid salt (to increase density) or water (to decrease density) to reach target g/mL.
- Sterilization:
  - Filter through a 0.22  $\mu\text{m}$  PES membrane.
  - Store in amber glass bottles at room temperature (15-25°C).

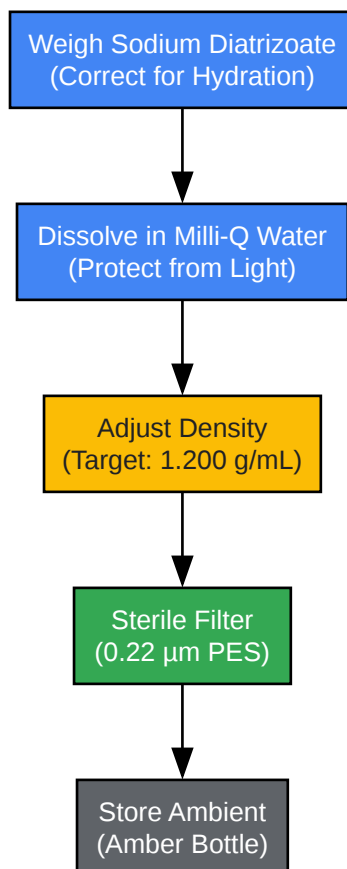
## Protocol B: Solvent Exchange / Purification via Ethanol Precipitation

Purpose: To recover Sodium Diatrizoate from aqueous waste or to purify it from organic-soluble impurities.

Workflow:

- Concentration: Evaporate the aqueous sodium diatrizoate solution to a high concentration (>50% w/v) using a rotary evaporator at 50°C.
- Precipitation:

- Slowly add cold absolute ethanol (4°C) to the concentrate in a 10:1 ratio (Ethanol:Aqueous).
- A white precipitate of Sodium Diatrizoate will form immediately due to the "Alcohol-out" effect (antisolvent crystallization).
- Collection:
  - Centrifuge at 5,000 x g for 10 minutes.
  - Decant the supernatant (containing organic impurities).
- Drying:
  - Wash the pellet once with cold ethanol.
  - Dry under vacuum at 60°C to remove residual solvent.



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## Stability & Troubleshooting

Issue	Cause	Corrective Action
Crystallization at RT	Supersaturation or temp drop	Gently warm to 37°C with stirring. Ensure storage is >20°C.
Yellow Discoloration	Iodine liberation (Photolysis)	Discard solution. Store solid and liquid in dark/amber containers.
Haze in Water	Impurities or incomplete hydration	Filter through 0.45 µm. If persistent, check purity (free acid is insoluble).
Precipitate in Ethanol Mix	"Salting out" effect	Expected behavior. Do not use ethanol >10% v/v if solubility is required.

Critical Note on pH: A 50% aqueous solution should have a pH between 7.0 and 7.85. If the pH drops below 6.0, the risk of the free acid (Diatrizoic acid) precipitating increases, as the free acid is significantly less soluble in water than the sodium salt.

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